

Application Note: Determination of Acetic Acid Concentration in Vinegar via Titration

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Compound of Interest		
Compound Name:	E260	
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Abstract

This application note provides a detailed protocol for the determination of acetic acid (CH₃COOH) concentration in commercially available vinegar samples using a classic acid-base titration method. The protocol employs a standardized solution of sodium hydroxide (NaOH) as the titrant and phenolphthalein as the indicator. This method is a fundamental analytical technique widely used in quality control for food products and in various research settings. The described procedure is accurate, reliable, and can be readily implemented in a standard laboratory environment.

Introduction

Vinegar is a dilute aqueous solution of acetic acid, produced by the fermentation of ethanol.[1] [2] The concentration of acetic acid in vinegar typically ranges from 4% to 8% by volume for table vinegar, but can be significantly higher for other varieties like pickling vinegar.[1][3] Titration is a quantitative chemical analysis method used to determine the unknown concentration of an identified analyte.[1] In this application, the concentration of acetic acid in a vinegar sample is determined by titrating it with a strong base, sodium hydroxide, of a known concentration. The reaction is a neutralization reaction where acetic acid reacts with sodium hydroxide in a 1:1 stoichiometric ratio to produce sodium acetate and water. The balanced chemical equation for this reaction is:

 $CH_3COOH(aq) + NaOH(aq) \rightarrow CH_3COONa(aq) + H_2O(l)$



The equivalence point of the titration, where the moles of NaOH added are equal to the initial moles of CH₃COOH, is visualized using the pH indicator phenolphthalein. Phenolphthalein is colorless in acidic solutions and turns pink in basic solutions, with the color change occurring around pH 8.2-10. This makes it a suitable indicator for the titration of a weak acid (acetic acid) with a strong base (sodium hydroxide), as the pH at the equivalence point will be slightly basic.

Experimental Protocol

1. Materials and Reagents

Reagent/Material	Specification	Supplier	Catalog No.
Sodium Hydroxide (NaOH)	0.1 M Standardized Solution	[Supplier Name]	[Catalog Number]
Phenolphthalein Indicator	1% (w/v) in Ethanol	[Supplier Name]	[Catalog Number]
Vinegar Sample	Commercial White Vinegar	N/A	N/A
Deionized Water	High-Purity	N/A	N/A
50 mL Burette	Class A	[Supplier Name]	[Catalog Number]
10 mL Volumetric Pipette	Class A	[Supplier Name]	[Catalog Number]
250 mL Erlenmeyer Flasks	[Supplier Name]	[Catalog Number]	
Pipette Bulb	[Supplier Name]	[Catalog Number]	
Funnel	[Supplier Name]	[Catalog Number]	-
Ring Stand and Burette Clamp	[Supplier Name]	[Catalog Number]	

2. Preparation of Solutions



- 0.1 M Sodium Hydroxide Solution: A standardized 0.1 M NaOH solution is required for this titration. If not purchased pre-standardized, it can be prepared and standardized against a primary standard like potassium hydrogen phthalate (KHP).
- Phenolphthalealein Indicator Solution: To prepare a 1% phenolphthalein solution, dissolve
 1.0 g of phenolphthalein powder in 100 mL of 95% ethanol.

3. Experimental Workflow

The following diagram illustrates the key steps in the titration process.



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Caption: Experimental workflow for the titration of acetic acid in vinegar.

4. Detailed Titration Procedure

- Burette Preparation: Rinse a 50 mL burette with deionized water, followed by a rinse with a small amount of the 0.1 M NaOH solution. Fill the burette with the 0.1 M NaOH solution, ensuring there are no air bubbles in the tip. Record the initial volume to two decimal places.
- Sample Preparation: Using a 10 mL volumetric pipette, transfer 10.00 mL of the vinegar sample into a 250 mL Erlenmeyer flask.
- Dilution and Indicator Addition: Add approximately 20 mL of deionized water to the Erlenmeyer flask to increase the volume and make the endpoint color change more visible.
 Add 2-3 drops of phenolphthalein indicator solution to the flask. The solution should be colorless.



- Titration: Slowly add the NaOH solution from the burette to the Erlenmeyer flask while continuously swirling the flask to ensure thorough mixing. A temporary pink color may appear where the NaOH is added, but it will disappear upon swirling.
- Endpoint Determination: As the equivalence point is approached, the pink color will persist
 for longer periods. At this stage, add the NaOH drop by drop until the addition of a single
 drop results in a faint but persistent pink color that remains for at least 30 seconds after
 swirling. This is the endpoint of the titration.
- Volume Recording: Record the final volume of the NaOH solution in the burette to two decimal places.
- Replicates: Repeat the titration at least two more times to ensure the results are consistent and reliable. The volumes of NaOH used should be within ±0.1 mL of each other.

5. Data Presentation and Calculations

The following tables should be used to record and present the experimental data.

Table 1: Titration Data

Trial	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of NaOH Used (mL)
1			
2	_		
3	_		
Average	_		

Calculations:

 Average Volume of NaOH Used: Calculate the average volume of NaOH solution used from the three trials.



- Moles of NaOH Used: Moles of NaOH = Molarity of NaOH × Average Volume of NaOH in Liters
- Moles of Acetic Acid: Based on the 1:1 stoichiometry of the reaction, the moles of acetic acid are equal to the moles of NaOH used at the equivalence point. Moles of CH₃COOH = Moles of NaOH
- Molarity of Acetic Acid in Vinegar: Molarity of CH₃COOH = Moles of CH₃COOH / Volume of Vinegar Sample in Liters
- Concentration of Acetic Acid in g/L: Concentration (g/L) = Molarity of CH₃COOH × Molar Mass of CH₃COOH (60.05 g/mol)
- Mass Percent of Acetic Acid: To calculate the mass percent, the density of the vinegar is required (assume approximately 1.005 g/mL for 5% vinegar). Mass of Vinegar Sample = Volume of Vinegar Sample × Density of Vinegar Mass of Acetic Acid = Moles of CH₃COOH × Molar Mass of CH₃COOH Mass Percent (%) = (Mass of Acetic Acid / Mass of Vinegar Sample) × 100

Table 2: Calculated Results

Parameter	Value
Average Volume of NaOH Used (mL)	
Molarity of NaOH (M)	0.1
Moles of NaOH Used (mol)	
Moles of Acetic Acid (mol)	
Molarity of Acetic Acid (M)	_
Concentration of Acetic Acid (g/L)	_
Mass Percent of Acetic Acid (%)	

Safety Precautions



- Always wear appropriate personal protective equipment (PPE), including safety goggles and a lab coat.
- Sodium hydroxide is a corrosive substance. Handle with care and avoid contact with skin and eyes. In case of contact, rinse the affected area immediately with copious amounts of water.
- Handle all chemicals in a well-ventilated area.

Conclusion

This application note details a robust and accurate method for determining the concentration of acetic acid in vinegar using acid-base titration. By following the outlined protocol, researchers, scientists, and quality control professionals can reliably quantify the acetic acid content in various vinegar samples. The use of clear data tables and a logical workflow ensures reproducibility and ease of use.

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- To cite this document: BenchChem. [Application Note: Determination of Acetic Acid Concentration in Vinegar via Titration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043138#titration-method-to-determine-concentration-of-acetic-acid-in-vinegar]

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